

Personal protective equipment for handling K00546

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Compound of Interest

Compound Name: K00546

Cat. No.: B1668761

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Essential Safety and Handling Guide for K00546

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the potent CDK1 and CDK2 inhibitor, **K00546** (CAS: 443798-47-8). Adherence to these procedural guidelines is critical for ensuring laboratory safety and proper disposal.

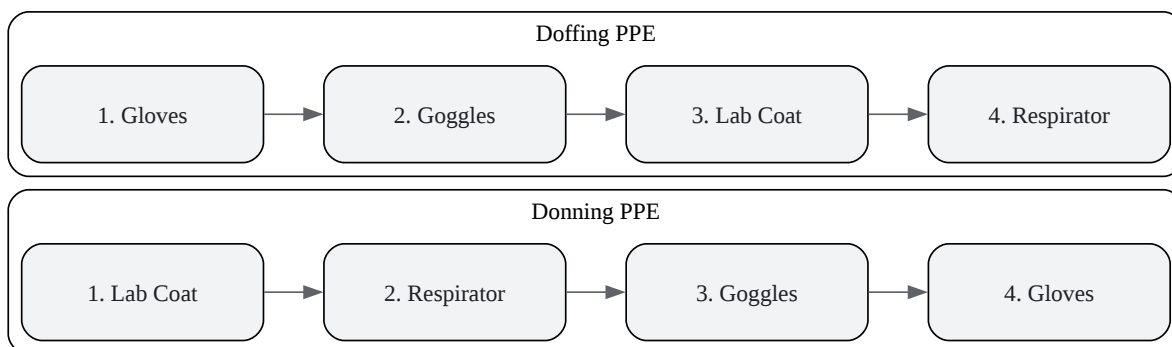
Personal Protective Equipment (PPE)

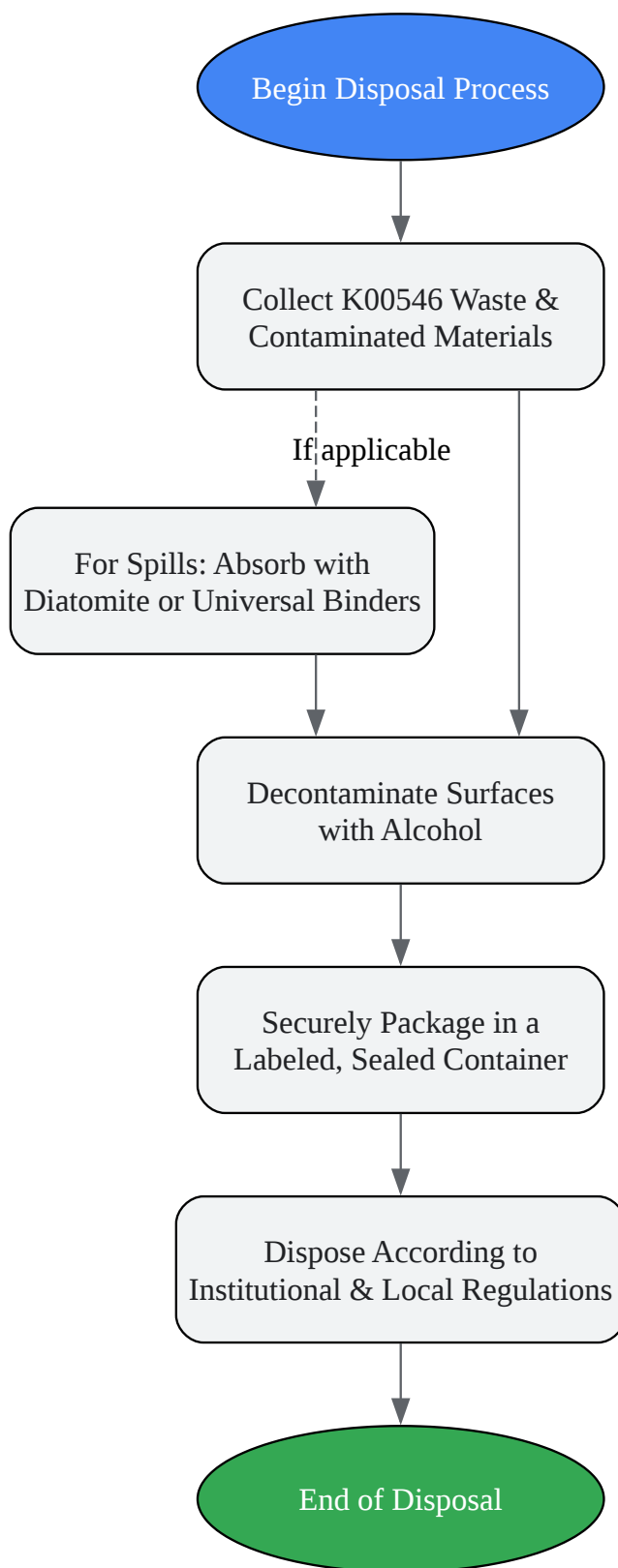
While a Safety Data Sheet (SDS) for **K00546** has classified the substance as not hazardous, it is crucial to follow standard laboratory safety protocols and utilize personal protective equipment to minimize exposure. The following table summarizes the recommended PPE for handling **K00546**.

Body Part	Personal Protective Equipment	Specifications
Eyes	Safety Goggles	Must be equipped with side-shields to provide comprehensive protection against splashes.
Hands	Protective Gloves	Chemically resistant nitrile gloves are recommended.
Body	Impervious Clothing	A lab coat or other impervious clothing should be worn to protect the skin.
Respiratory	Suitable Respirator	Use in a well-ventilated area. If dust or aerosol formation is likely, a suitable respirator should be used.

Procedural Workflows

To ensure safe handling and disposal, the following procedural diagrams outline the necessary steps for donning and doffing PPE and for the disposal of **K00546** and contaminated materials.





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